

# 3-Amino-1-naphthaldehyde CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Amino-1-naphthaldehyde

Cat. No.: B15071467

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## Technical Guide: Aminonaphthaldehyde Isomers

An In-depth Examination of 3-Amino-2-naphthaldehyde and 2-Amino-1-naphthaldehyde

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The compound "**3-Amino-1-naphthaldehyde**" is not a commonly available or referenced chemical entity. This guide provides technical information on its close structural isomers, 3-Amino-2-naphthaldehyde and 2-Amino-1-naphthaldehyde, which are likely the compounds of interest.

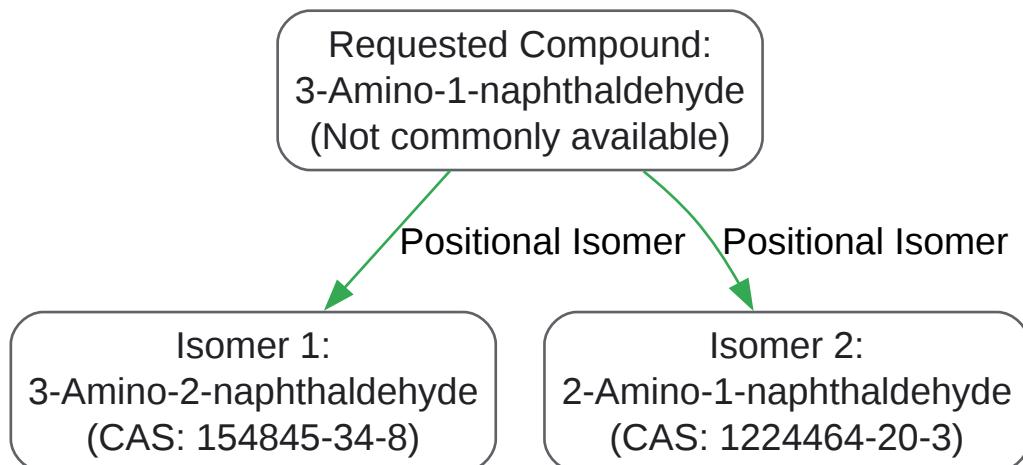
## Core Chemical Data

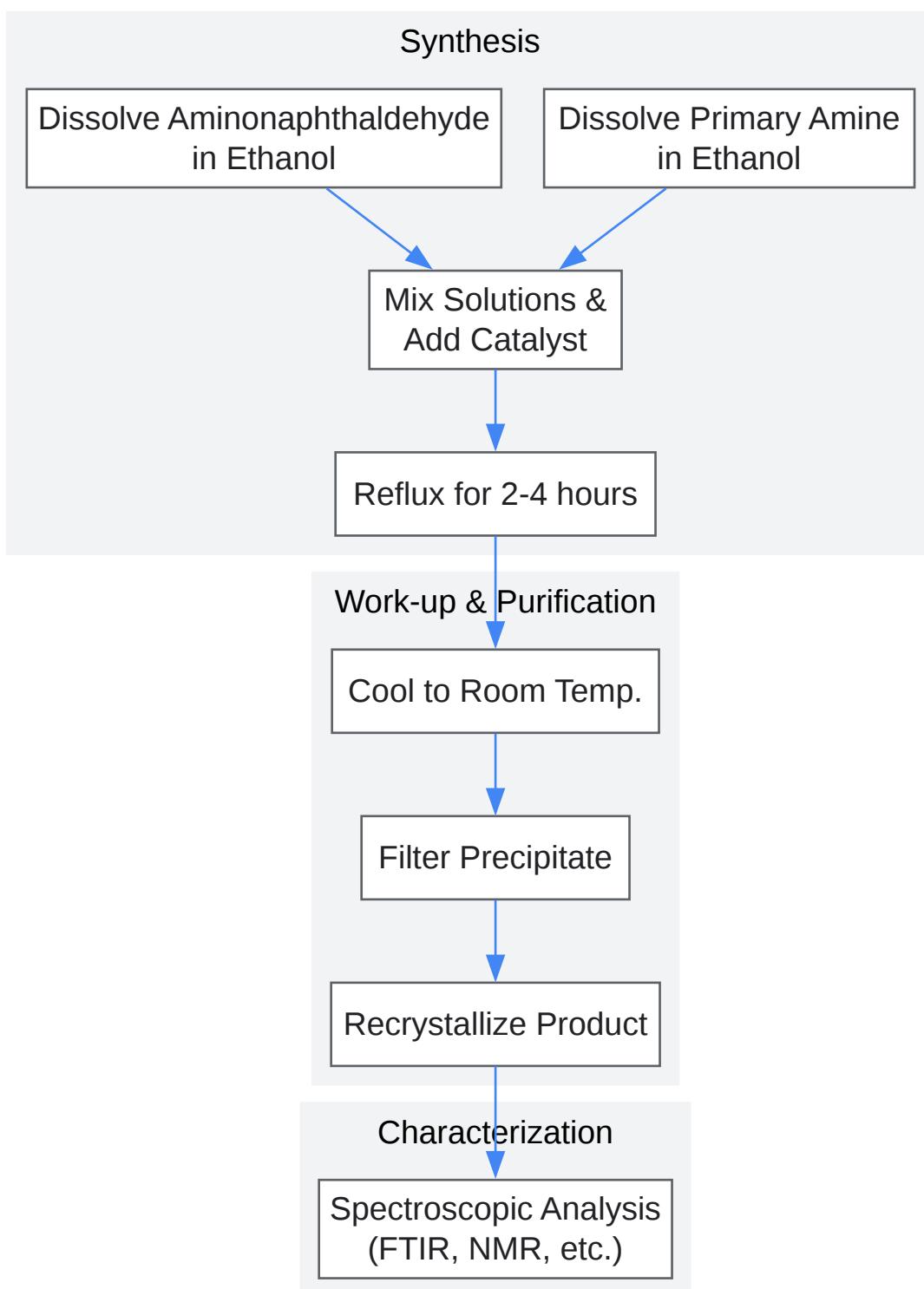
The fundamental chemical identifiers and properties for 3-Amino-2-naphthaldehyde and 2-Amino-1-naphthaldehyde are summarized below. These compounds share the same molecular formula and molecular weight, differing only in the substitution pattern on the naphthalene ring.

Property	3-Amino-2-naphthaldehyde	2-Amino-1-naphthaldehyde
CAS Number	154845-34-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	1224464-20-3 <a href="#">[4]</a>
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	C <sub>11</sub> H <sub>9</sub> NO <a href="#">[4]</a>
Molecular Weight	171.20 g/mol <a href="#">[3]</a>	171.20 g/mol <a href="#">[4]</a>
IUPAC Name	3-aminonaphthalene-2-carbaldehyde <a href="#">[2]</a>	2-aminonaphthalene-1-carbaldehyde
Synonyms	3-Amino-naphthalene-2-carbaldehyde	Not specified

## Logical Relationship of Isomers

The requested compound and the available isomers are structurally related by the position of the amino and aldehyde groups on the naphthalene core.



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## References

- 1. 3-Amino-2-naphthaldehyde | 154845-34-8 [sigmaaldrich.com]
- 2. 3-Amino-2-naphthaldehyde | C11H9NO | CID 10103593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 154845-34-8|3-Amino-2-naphthaldehyde|BLD Pharm [bldpharm.com]
- 4. 1224464-20-3|2-Amino-1-naphthaldehyde|BLD Pharm [bldpharm.com]
- 5. 3-AMINO-2-NAPHTHALDEHYDE [chemicalbook.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)